

# Application Notes and Protocols: Trimethylolpropane Triethylhexanoate as a Polymer Plasticizer

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## Compound of Interest

Compound Name: *Trimethylolpropane  
triethylhexanoate*

Cat. No.: *B1602201*

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## Introduction

**Trimethylolpropane triethylhexanoate** (TMPEH) is a synthetic ester that serves as a high-performance, non-phthalate plasticizer for a variety of polymers. Its molecular structure, characterized by a central trimethylolpropane core and three branched 2-ethylhexanoate chains, imparts excellent thermal stability, compatibility, and flexibility to polymer matrices. These properties make it a compelling alternative to traditional phthalate-based plasticizers, particularly in applications demanding high safety and performance standards such as medical devices, food packaging, and drug delivery systems.<sup>[1][2]</sup>

These application notes provide a comprehensive overview of the use of TMPEH as a polymer plasticizer, including its effects on polymer properties, detailed experimental protocols for its incorporation and characterization, and a summary of its performance data.

## Key Advantages of Trimethylolpropane Triethylhexanoate

- **Enhanced Thermal Stability:** Derivatives of trimethylolpropane, when used as plasticizers, have been shown to increase the degradation temperature of polymers like PVC, resulting in

materials that can withstand higher processing temperatures.[\[1\]](#)[\[3\]](#)

- **Good Compatibility:** TMPEH and similar TMP derivatives exhibit good compatibility with a range of polymers, which is crucial for effective plasticization.[\[1\]](#) This compatibility leads to a reduction in the glass transition temperature ( $T_g$ ), indicating increased polymer chain mobility and enhanced flexibility.[\[1\]](#)
- **Improved Mechanical Properties:** The incorporation of TMP-based plasticizers can lead to significant improvements in the mechanical properties of polymers, including increased elongation at break and tensile strength.[\[1\]](#)
- **Favorable Safety Profile:** As a non-phthalate plasticizer, TMPEH is a safer alternative for applications with stringent regulatory requirements.

## Application Data

While extensive quantitative data for **trimethylolpropane triethylhexanoate** specifically is limited in publicly available literature, a patent for a trimethylolpropane ester-based plasticizer composition for polyvinyl chloride (PVC) resin provides valuable insights into its performance. The following table summarizes the mechanical properties of PVC sheets plasticized with compositions containing trimethylolpropane tris-2-ethylhexanoate (a synonym for TMPEH).

Table 1: Mechanical Properties of PVC Plasticized with **Trimethylolpropane Triethylhexanoate** Compositions[\[4\]](#)

Plasticizer Composition (Weight %)	Tensile Strength (kgf/cm <sup>2</sup> )	Elongation at Break (%)
Composition 1		
TMPEH: 18.21%	225	380
Other Esters: 80.54%		
Other: 1.25%		
Composition 2		
TMPEH: 34.51%	230	400
Other Esters: 63.46%		
Other: 2.03%		
Composition 3		
TMPEH: 25.65%	228	390
Other Esters: 72.24%		
Other: 2.11%		

Note: "Other Esters" in the compositions include benzoic acid 2,2-bis(2-ethyl-hexanoyloxymethyl)-butyl ester, 2-ethylhexanoic acid 2,2-bis(benzoyloxymethyl)-butyl ester, and trimethylolpropane tribenzoate. "Other" refers to minor unreacted components.

## Experimental Protocols

The following protocols are adapted from methodologies used for similar trimethylolpropane-based plasticizers and can be applied to the evaluation of TMPEH.

### Protocol 1: Preparation of Plasticized PVC Films

This protocol describes the preparation of plasticized PVC films using a two-roll mill, a common laboratory-scale technique.

Materials:

- Polyvinyl chloride (PVC) resin
- **Trimethylolpropane triethylhexanoate (TMPEH)**
- Thermal stabilizer (e.g., Ca-Zn stearate)
- Lubricant (e.g., stearic acid)

#### Equipment:

- Two-roll mill with heating capabilities
- Hydraulic press with heating and cooling platens
- Molds for film preparation
- Analytical balance

#### Procedure:

- Pre-mixing: In a high-speed mixer, blend the PVC resin, thermal stabilizer, and lubricant until a homogenous powder is obtained.
- Melt Blending:
  - Set the temperature of the two-roll mill to 160-170°C.
  - Add the pre-mixed PVC compound to the heated rolls and allow it to melt and form a continuous sheet.
  - Gradually add the pre-weighed TMPEH to the molten PVC on the mill.
  - Continuously mix the blend on the mill for 10-15 minutes to ensure uniform distribution of the plasticizer.
- Film Pressing:
  - Remove the plasticized PVC sheet from the mill.

- Place a portion of the sheet into a pre-heated mold (170-180°C) in the hydraulic press.
- Apply a pressure of 10-15 MPa for 5-10 minutes to form a film of the desired thickness.
- Cool the mold under pressure to solidify the film.
- Conditioning: Remove the film from the mold and condition it at  $23 \pm 2^\circ\text{C}$  and  $50 \pm 5\%$  relative humidity for at least 24 hours before characterization.

## Protocol 2: Characterization of Plasticized Polymer Films

This protocol outlines standard methods for evaluating the mechanical and thermal properties of the prepared plasticized films.

### 1. Mechanical Properties (ASTM D638):

- Tensile Testing:
  - Cut dumbbell-shaped specimens from the conditioned films using a die cutter.
  - Measure the tensile strength, elongation at break, and modulus of elasticity using a universal testing machine (UTM) at a specified crosshead speed (e.g., 50 mm/min).

### 2. Thermal Properties:

- Thermogravimetric Analysis (TGA):
  - Determine the thermal stability and degradation temperature of the plasticized films.
  - Heat a small sample (5-10 mg) from room temperature to 600°C at a heating rate of 10°C/min under a nitrogen atmosphere.
- Differential Scanning Calorimetry (DSC):
  - Determine the glass transition temperature ( $T_g$ ) of the plasticized films.

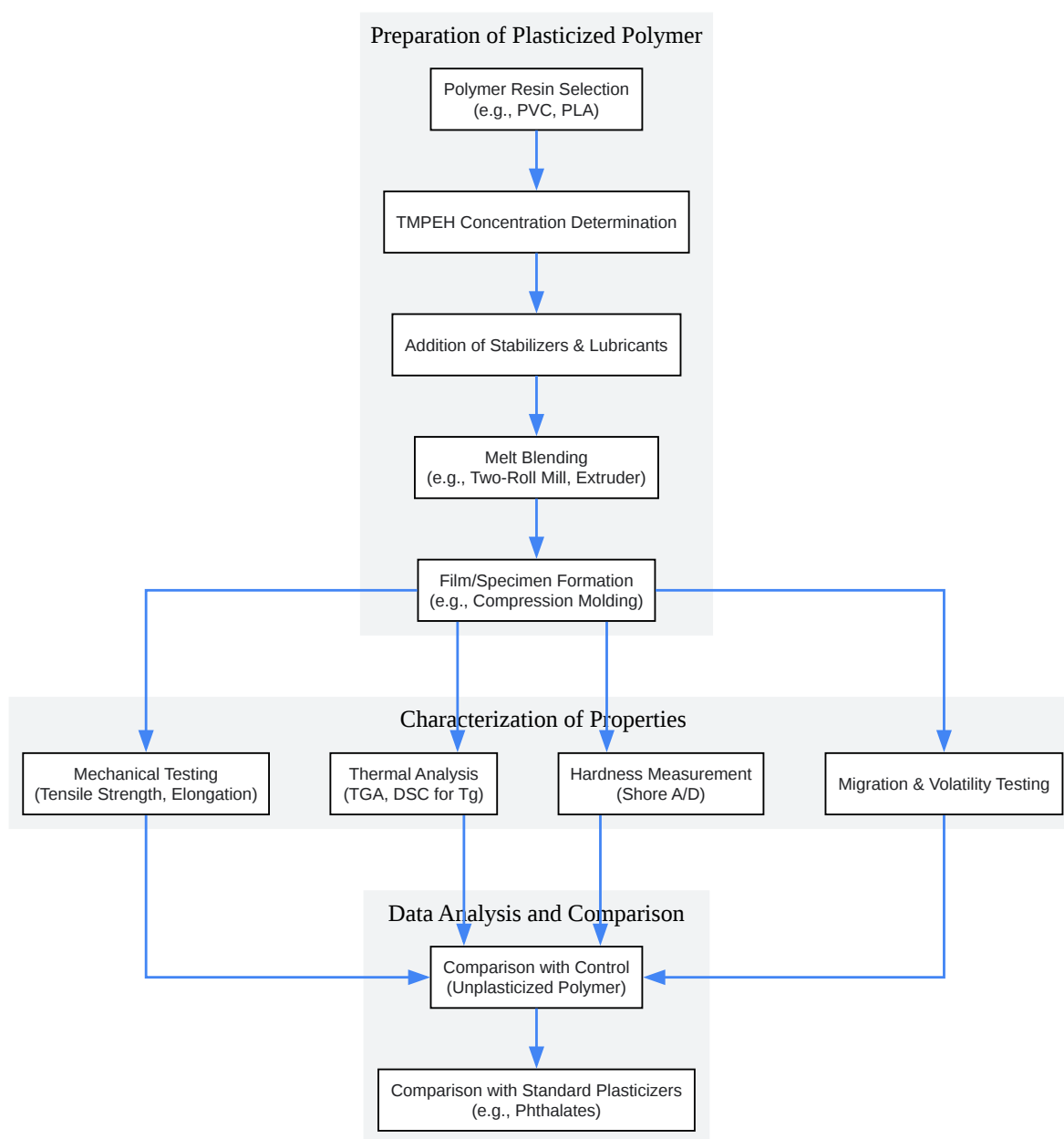
- Heat a small sample (5-10 mg) from -50°C to 150°C at a heating rate of 10°C/min under a nitrogen atmosphere. The T<sub>g</sub> is typically determined from the midpoint of the transition in the second heating scan.

### 3. Hardness (ASTM D2240):

- Measure the Shore A or Shore D hardness of the conditioned films using a durometer. Take multiple readings at different locations on the film and calculate the average.

## Diagrams

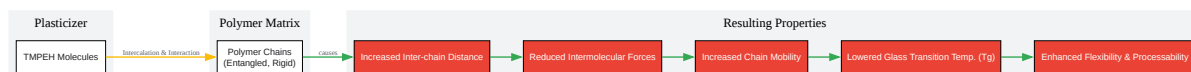
### Logical Workflow for Evaluating TMPEH as a Plasticizer



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Caption: Workflow for the evaluation of TMPEH as a polymer plasticizer.

## Signaling Pathway of Plasticization



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Caption: Mechanism of action for TMPEH as a plasticizer in a polymer matrix.

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